Potential off-target effects of PS-1145

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Compound of Interest	
Compound Name:	*PS-1145*
CAS No.:	*431898-65-6*
Cat. No.:	*B1679806*

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Technical Support Center: PS-1145

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of **PS-1145**, a potent IκB kinase (IKK) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **PS-1145**?

A1: The primary target of **PS-1145** is the IκB kinase β (IKKβ) subunit, a key component of the IKK complex. It inhibits IKKβ with a half-maximal inhibitory concentration (IC50) of 88 nM and the entire IKK complex with an IC50 of 100 nM[1][2]. This inhibition prevents the phosphorylation of IκBα, leading to the suppression of the NF-κB signaling pathway.

Q2: Are there known off-target effects of **PS-1145**?

A2: Yes, while **PS-1145** is a specific inhibitor of IKKβ, studies at higher concentrations have revealed potential off-target activities. A kinase profiling screen at a concentration of 10 µM has shown that **PS-1145** can inhibit other kinases. Notably, significant inhibition was observed for

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PIM kinase family members (PIM1 and PIM3) and kinases involved in the MAPK signaling pathway, such as ERK8 and MNK1.

Q3: My cells are showing unexpected phenotypes not consistent with NF-κB inhibition. Could this be due to off-target effects?

A3: It is possible. If you observe phenotypes that cannot be explained by the inhibition of the NF-κB pathway, it is crucial to consider potential off-target effects, especially if you are using **PS-1145** at concentrations significantly higher than its IC50 for IKKβ. We recommend performing dose-response experiments and validating target engagement to distinguish between on-target and off-target effects.

Q4: How can I minimize the risk of off-target effects in my experiments?

A4: To minimize off-target effects, it is recommended to use the lowest effective concentration of **PS-1145** that achieves the desired inhibition of the NF-κB pathway. Performing a dose-response curve in your specific cell line or system is crucial to determine the optimal concentration. Additionally, including appropriate controls, such as a structurally different IKK inhibitor, can help to confirm that the observed phenotype is due to on-target inhibition.

Troubleshooting Guide

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Issue	Potential Cause	Recommended Action
Unexpected cell toxicity or reduced viability at concentrations that should be selective for IKKβ.	Off-target inhibition of kinases essential for cell survival.	1. Perform a dose-response curve: Determine the IC50 for cell viability and compare it to the IC50 for NF-κB pathway inhibition (e.g., by measuring IκBα phosphorylation). A large discrepancy may suggest off-target toxicity. 2. Consult kinome profiling data: Review the provided kinase selectivity data to see if kinases known to be critical for your cell line's survival are potential off-targets. 3. Use a rescue experiment: If a specific off-target is suspected, try to rescue the phenotype by overexpressing a resistant form of the off-target kinase.
Inconsistent or paradoxical effects on downstream signaling pathways (e.g., activation of a pathway that should be inhibited).	1. Activation of compensatory signaling pathways: Inhibition of the NF-κB pathway might lead to the upregulation of other survival pathways. 2. Direct off-target effects on other signaling cascades.	1. Profile key signaling pathways: Use techniques like western blotting to analyze the activation state of other relevant pathways, such as the MAPK/ERK and JNK pathways. 2. Titrate PS-1145 concentration: Determine if the paradoxical effect is dose-dependent. Off-target effects are often more pronounced at higher concentrations.
Lack of a clear phenotypic response despite evidence of NF-κB pathway inhibition.	1. Cell-type specific signaling redundancy: In some cell types, other pathways may compensate for the loss of NF-	1. Investigate alternative survival pathways: Analyze other pro-survival pathways that might be active in your

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	κB signaling. 2. Experimental conditions: The duration of treatment or the specific stimulus used may not be optimal to observe the expected phenotype.	cellular context. 2. Optimize experimental parameters: Vary the treatment time and stimulus to ensure the conditions are appropriate for observing the desired effect.

Quantitative Data Summary

The following tables summarize the inhibitory activity of **PS-1145** against its primary target and a panel of other kinases.

Table 1: On-Target Activity of **PS-1145**

Target	IC50 (nM)
IKKβ	88
IKK complex	100

Table 2: Off-Target Profile of **PS-1145** at 10 µM

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Kinase Family	Kinase	Remaining Activity (%) at 10 μM PS-1145
PIM	PIM1	13
PIM3	9	
MAPK	ERK8	42
MNK1	44	
GSK	GSK3β	46
DYRK	DYRK1A	47
DYRK3	50	
Other	Lck	57
RSK1	66	
HIPK2	67	
CAMKKβ	69	
ROCK2	69	
Aurora B	70	
MELK	70	
MNK2	70	
PRK2	71	
CAMK1	73	
SGK1	75	
CDK2-Cyclin A	76	
PKCα	77	

Data presented as the percentage of remaining kinase activity in the presence of 10 μM **PS-1145**. A lower percentage indicates stronger inhibition. Data is derived from a single high-throughput screen and IC50 values for these off-targets are not publicly available.

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Experimental Protocols

Protocol 1: In Vitro IKKβ Kinase Assay

This protocol is for determining the in vitro inhibitory activity of **PS-1145** against IKKβ.

Materials:

- Recombinant active IKKβ
- IκBα-derived peptide substrate (e.g., Biotin-KKK-HDSGLDSMK-OH)
- ATP
- Kinase reaction buffer (e.g., 25 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM DTT)
- **PS-1145** dissolved in DMSO
- Detection reagent (e.g., ADP-Glo™ Kinase Assay, Promega)
- Microplate reader

Method:

- Prepare a serial dilution of **PS-1145** in DMSO.
- In a microplate, add the kinase reaction buffer, recombinant IKKβ, and the IκBα peptide substrate.
- Add the diluted **PS-1145** or DMSO (vehicle control) to the wells.
- Pre-incubate the plate at room temperature for 15 minutes.
- Initiate the kinase reaction by adding ATP to each well.
- Incubate the plate at 30°C for 1 hour.
- Stop the reaction and detect the amount of ADP produced using the ADP-Glo™ reagent according to the manufacturer's instructions.

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- Measure the luminescence using a microplate reader.
- Calculate the percent inhibition for each concentration of **PS-1145** and determine the IC50 value by non-linear regression analysis.

Protocol 2: Cellular Western Blot Analysis of On-Target and Off-Target Effects

This protocol is to assess the effect of **PS-1145** on the phosphorylation of IκBα (on-target) and potential off-targets like ERK and JNK in a cellular context.

Materials:

- Cell line of interest
- Cell culture medium and supplements
- **PS-1145** dissolved in DMSO
- Stimulus (e.g., TNF-α to activate the NF-κB pathway)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies: anti-phospho-IκBα (Ser32), anti-IκBα, anti-phospho-ERK1/2 (Thr202/Tyr204), anti-ERK1/2, anti-phospho-JNK (Thr183/Tyr185), anti-JNK, and a loading control (e.g., anti-β-actin or anti-GAPDH)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate

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Method:

- Seed cells in culture plates and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of **PS-1145** (and a DMSO vehicle control) for 1-2 hours.
- Stimulate the cells with an appropriate agonist (e.g., TNF-α) for a predetermined time (e.g., 15-30 minutes) to induce pathway activation.
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of each lysate using a BCA assay.
- Denature equal amounts of protein from each sample by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the desired primary antibodies overnight at 4°C.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detect the protein bands using an ECL substrate and an imaging system.
- Quantify the band intensities and normalize the phosphorylated protein levels to the total protein levels and the loading control.

Visualizations

Signaling Pathways

Caption: Intended NF-κB signaling pathway and the inhibitory action of **PS-1145**.

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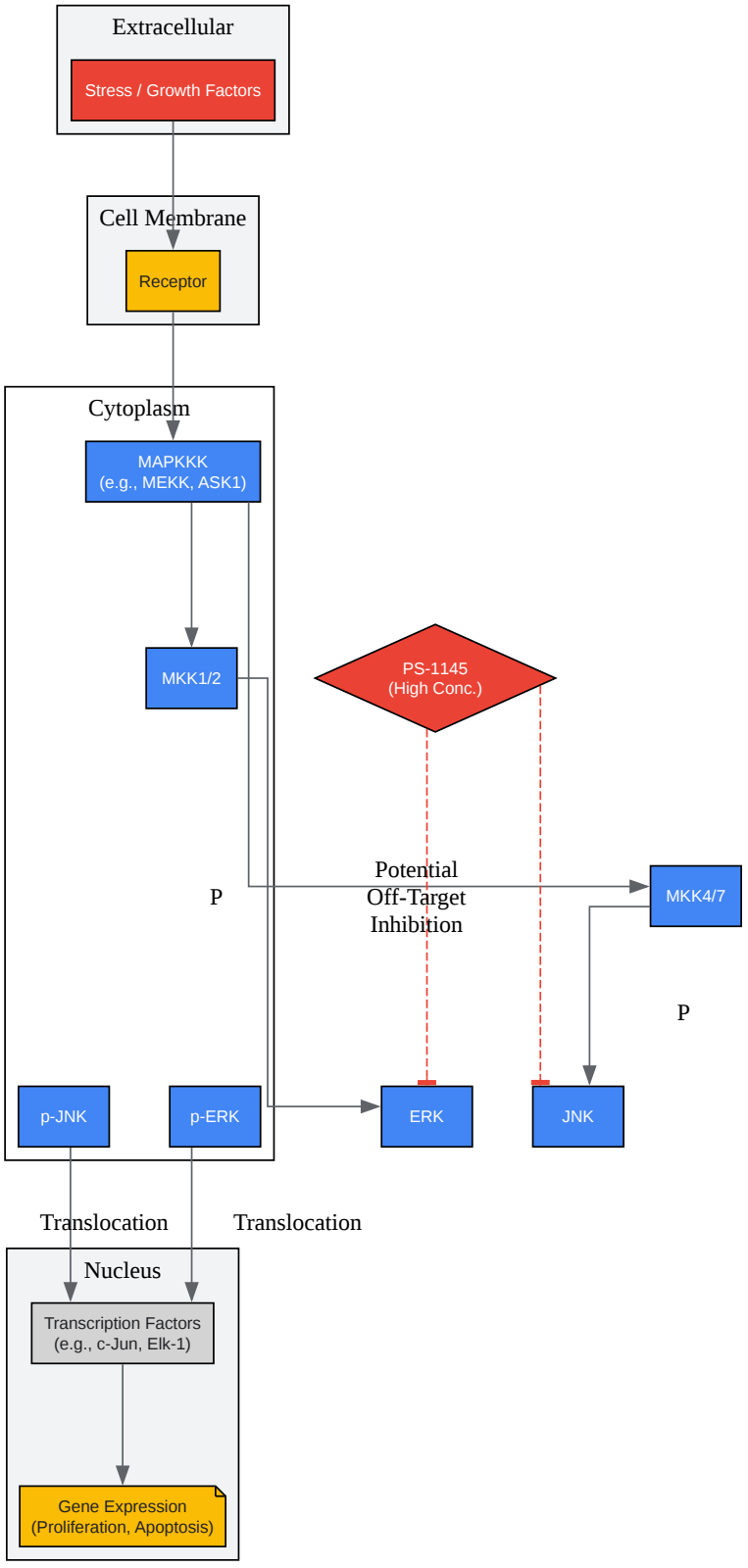

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Caption: Potential off-target inhibition of the MAPK (ERK/JNK) pathway by **PS-1145**.

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Experimental Workflow



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Caption: Experimental workflow for western blot analysis of off-target effects.

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References

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